

# Introduction: Navigating the Safety Profile of a Specialized Halogenated Propane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,2-Dibromohexafluoropropane

Cat. No.: B046708

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**1,2-Dibromohexafluoropropane** is a halogenated organic compound utilized in specialized applications, including as a solvent and a synthetic intermediate in various industrial and research settings.[1] Its unique physical properties, such as high density and low volatility, are derived from its heavily halogenated structure.[1] However, the presence of both bromine and fluorine atoms also introduces significant health and environmental risks that necessitate meticulous handling and a comprehensive understanding of its safety profile.

This guide provides an in-depth analysis of the material safety data for **1,2-Dibromohexafluoropropane**, moving beyond a simple recitation of facts to offer a Senior Application Scientist's perspective. For researchers, scientists, and drug development professionals, understanding the causality behind safety protocols is paramount. This document is structured to explain the "why" behind each recommendation, synthesize conflicting hazard information, and provide actionable, self-validating protocols for safe laboratory use. We will delve into its chemical and physical identity, analyze its complex hazard classifications, and outline rigorous procedures for handling, storage, and emergency response.

## Section 1: Core Chemical and Physical Identity

A foundational understanding of a chemical's physical properties is the first step in a robust safety assessment. These characteristics dictate its behavior in a laboratory environment, influencing evaporation rates, potential for exposure, and appropriate handling techniques. For instance, the high density of **1,2-Dibromohexafluoropropane** means that spills will be more

concentrated by volume, and its relatively low boiling point suggests that inhalation exposure is a credible risk even at room temperature.

Table 1: Chemical Identifiers for **1,2-Dibromohexafluoropropane**

Identifier	Value	Source
CAS Number	<b>661-95-0</b>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>3</sub> Br <sub>2</sub> F <sub>6</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	309.83 g/mol	<a href="#">[2]</a>
IUPAC Name	1,2-dibromo-1,1,2,3,3,3-hexafluoropropane	<a href="#">[2]</a>

| Synonyms | 1,2-Dibromoperfluoropropane, R 216B2 |[\[1\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Remarks
Physical State	<b>Liquid</b>	<a href="#">[4]</a>
Appearance	Colorless	<a href="#">[4]</a>
Boiling Point	70 - 72 °C (158 - 161.6 °F)	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	-95 °C (-139 °F)	<a href="#">[4]</a>
Density	2.169 g/cm <sup>3</sup> at 20 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Vapor Pressure	2.5 psig at 25 °C	<a href="#">[6]</a>

| Water Solubility | No information available |[\[4\]](#) |

## Section 2: Decoding the Hazard Profile and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazards. However, for **1,2-**

**Dibromohexafluoropropane**, a critical analysis of supplier data reveals significant discrepancies in GHS classifications. While some sources identify it as highly toxic, others classify it as non-hazardous.<sup>[2][4][5][6]</sup> This highlights a crucial principle for all researchers: always consult the specific Safety Data Sheet provided by your supplier and, when in doubt, adopt the most stringent precautions.

## Interpreting Conflicting Hazard Classifications

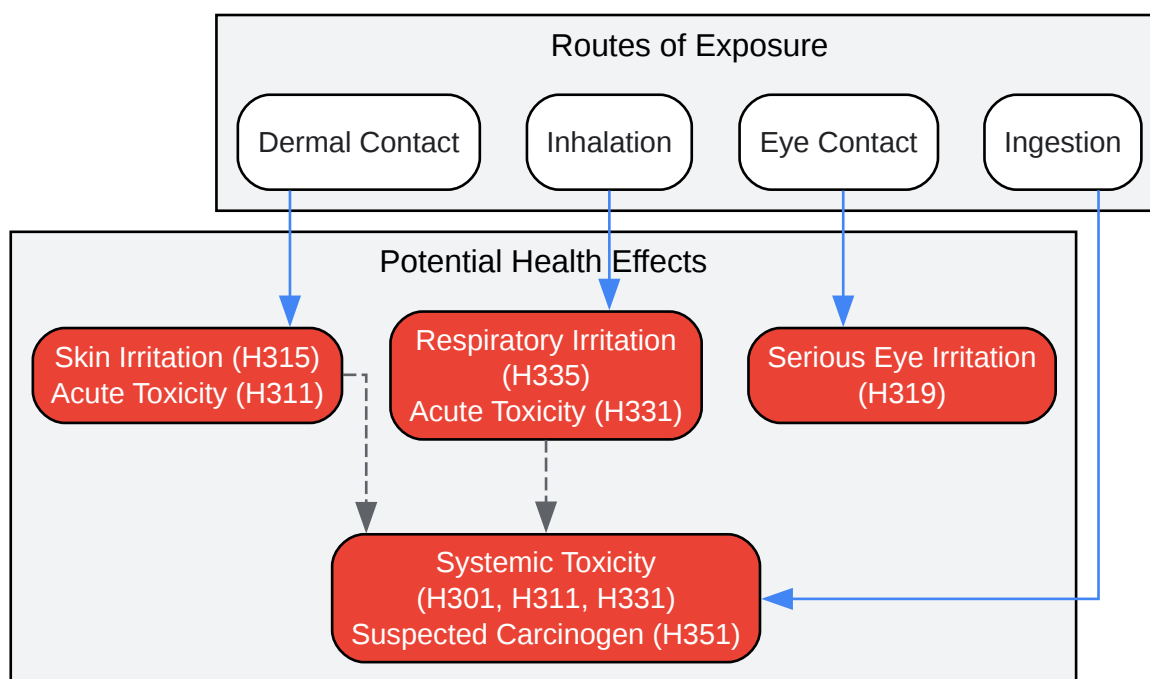
The discrepancy likely arises from differences in the purity of the material tested, the presence of stabilizers (one product is noted as "stabilized with potassium carbonate"), or the specific regulatory frameworks being followed.<sup>[1]</sup> For the research professional, this ambiguity necessitates a conservative approach. The most comprehensive and cautious GHS classifications from authoritative databases should be prioritized in risk assessments.<sup>[2][6]</sup> The data below represents a consolidation of the more severe hazard classifications reported.

Table 3: Consolidated GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	<b>H301: Toxic if swallowed<sup>[6]</sup></b>
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin <sup>[6]</sup>
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled <sup>[6]</sup>
Skin Corrosion/Irritation	2	H315: Causes skin irritation <sup>[2][6]</sup>
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation <sup>[2][6]</sup>
Respiratory Tract Irritation	3	H335: May cause respiratory irritation <sup>[2][6]</sup>
Carcinogenicity	2	H351: Suspected of causing cancer <sup>[6]</sup>

| Hazardous to the Aquatic Environment| Acute 2, Chronic 2| H411: Toxic to aquatic life with long lasting effects[6] |

The following diagram illustrates the primary routes of exposure and the potential physiological consequences as indicated by the GHS hazard statements.

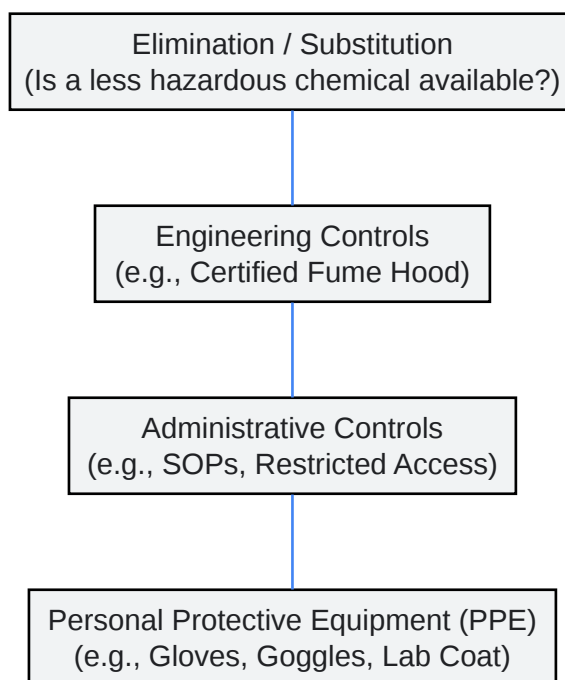


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Caption: Primary exposure routes and associated health hazards.

## Section 3: Safe Laboratory Handling and Engineering Controls

Given the significant acute toxicity, potential carcinogenicity, and irritant properties, a multi-layered approach to safety is required. This follows the "Hierarchy of Controls," a system for minimizing or eliminating exposure to hazards.



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Caption: Hierarchy of controls for managing chemical exposure.

## Standard Operating Protocol (SOP) for Handling 1,2-Dibromohexafluoropropane

This protocol is a self-validating system designed to mitigate the risks identified in Section 2.

- Preparation and Pre-Handling:
  - Causality: To ensure all safety measures are in place before potential exposure.
  - Confirm a certified chemical fume hood is operational.
  - Designate a specific work area and ensure it is clear of incompatible materials, particularly strong oxidizing agents.<sup>[4][7]</sup>
  - Verify the location of the nearest safety shower and eyewash station.
  - Assemble all necessary PPE:

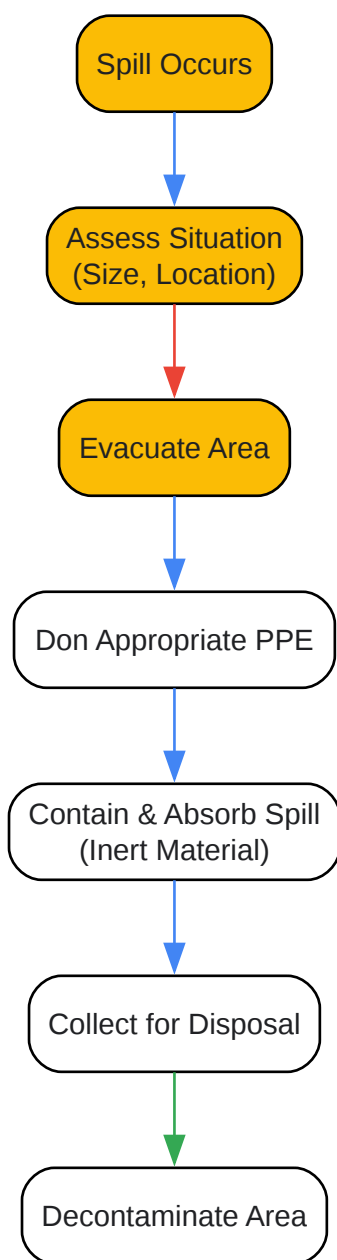
- Gloves: Nitrile or neoprene gloves should be worn. Always inspect gloves for tears or holes before use.[6]
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing.[6]
- Apparel: A flame-resistant lab coat and closed-toe shoes are required.
- Chemical Transfer and Use:
  - Causality: To prevent release and direct contact.
  - All transfers and manipulations of the chemical must be conducted within the fume hood.
  - Ground containers when transferring to prevent static discharge, which could be an ignition source for other lab chemicals.[8]
  - Use sealed containers for transport within the lab.
  - Avoid heating the material, as this increases vapor pressure and the risk of inhalation.[6] Thermal decomposition generates highly toxic hydrogen bromide and hydrogen fluoride gas.[6][9]
- Storage:
  - Causality: To ensure chemical stability and prevent accidental release.
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
  - Keep away from heat, sparks, and open flames.
  - Store separately from strong oxidizing agents and alkalis.[7]

## Section 4: Emergency Protocols and First Aid

Rapid and correct response during an emergency is critical. All personnel working with this chemical must be familiar with these procedures.

## Accidental Release Measures

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[10\]](#)
- Ventilate: Ensure the area is well-ventilated, relying on the fume hood to capture vapors.[\[10\]](#)
- Protect: Don appropriate PPE, including respiratory protection if vapors are significant or ventilation is inadequate.
- Contain: For small spills, absorb the liquid with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect: Carefully sweep or shovel the absorbent material into a suitable, labeled container for hazardous waste disposal.[\[5\]](#) Do not release into the environment.[\[6\]](#)



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Address: 3281 E Guasti Rd

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